Key characteristics of 2-Iodo-5-nitrobenzonitrile

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Compound of Interest	
Compound Name:	*2-Iodo-5-nitrobenzonitrile*
CAS No.:	*101421-15-2*
Cat. No.:	*B011657*

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Technical Monograph: 2-Iodo-5-nitrobenzonitrile

A Versatile Trifunctional Scaffold for Medicinal Chemistry and Materials Science

Executive Summary

2-Iodo-5-nitrobenzonitrile (CAS: 61858-59-5) represents a high-value "orthogonal scaffold" in organic synthesis. Its utility stems from the presence of three chemically distinct functional groups—an aryl iodide, a nitro group, and a nitrile—arranged on a single benzene core. This arrangement allows for chemoselective sequential functionalization, making it an ideal building block for complex heterocyclic libraries, particularly quinazolines, indoles, and benzimidazoles used in kinase inhibitor discovery.

This guide details the physicochemical profile, synthetic accessibility, and reactivity logic required to utilize this compound effectively in drug development workflows.

Physicochemical Profile

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Property	Data	Notes
CAS Number	61858-59-5	
Molecular Formula	$C_7H_3IN_2O_2$	
Molecular Weight	274.02 g/mol	High atom economy for halogenated scaffolds.
Appearance	Pale yellow crystalline solid	Typical of nitro-aromatics.
Solubility	DMSO, DMF, Ethyl Acetate	Sparingly soluble in water; soluble in polar organic solvents.
Melting Point	>100 °C (Est.)	Recrystallizable from Ethanol [1].[1][2]
Electronic Character	Electron-deficient Arene	The nitro and cyano groups strongly deactivate the ring, activating the C-I bond for nucleophilic attack or oxidative addition.

Synthetic Accessibility

The synthesis of **2-Iodo-5-nitrobenzonitrile** is primarily achieved through two distinct routes. The choice of route depends on the availability of starting materials and the scale of production.

Route A: Direct Nitration (Preferred for Scale)

The most direct and atom-economical route involves the electrophilic aromatic substitution (nitration) of 2-iodobenzonitrile. The directing effects of the cyano (meta-director) and iodo (ortho/para-director) groups cooperatively direct the incoming nitro group to the 5-position.

- Reagents: Fuming HNO_3, concentrated H_2SO_4.
- Conditions: 75 °C, 12 hours.[1]

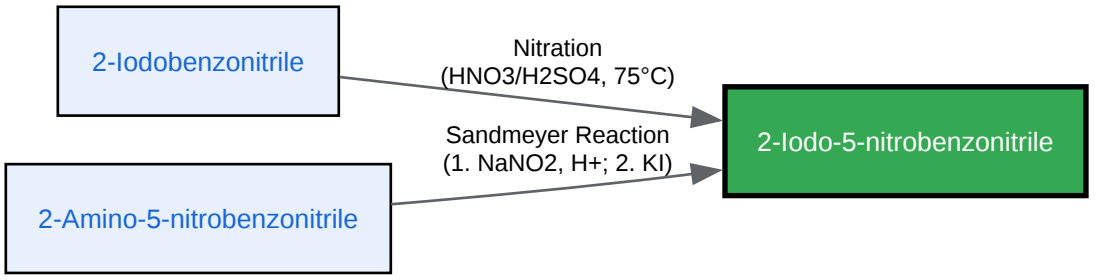
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- Yield: Moderate to High.
- Purification: Recrystallization from ethanol [1].[1][2]

Route B: Sandmeyer Reaction (Alternative)

This route utilizes 2-amino-5-nitrobenzonitrile as the progenitor. It is useful when the amino-precursor is already in stock or when avoiding vigorous nitration conditions.

- Step 1: Diazotization using $NaNO_2/H_2SO_4$ or isoamyl nitrite.
- Step 2: Iodination using KI (Potassium Iodide).



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Figure 1: Primary synthetic pathways to **2-Iodo-5-nitrobenzonitrile**.

Chemo-selectivity & Reactivity Profile

The power of **2-Iodo-5-nitrobenzonitrile** lies in its divergent reactivity. Each functional group can be addressed independently without affecting the others, provided the correct order of operations is followed.

A. The Aryl Iodide (C-I Bond)

- Reactivity: Highest.
- Mechanism: Oxidative addition to Pd(0).
- Application: The iodine atom is highly activated due to the electron-withdrawing nature of the ortho-cyano and para-nitro groups. This makes it an exceptional substrate for Suzuki-

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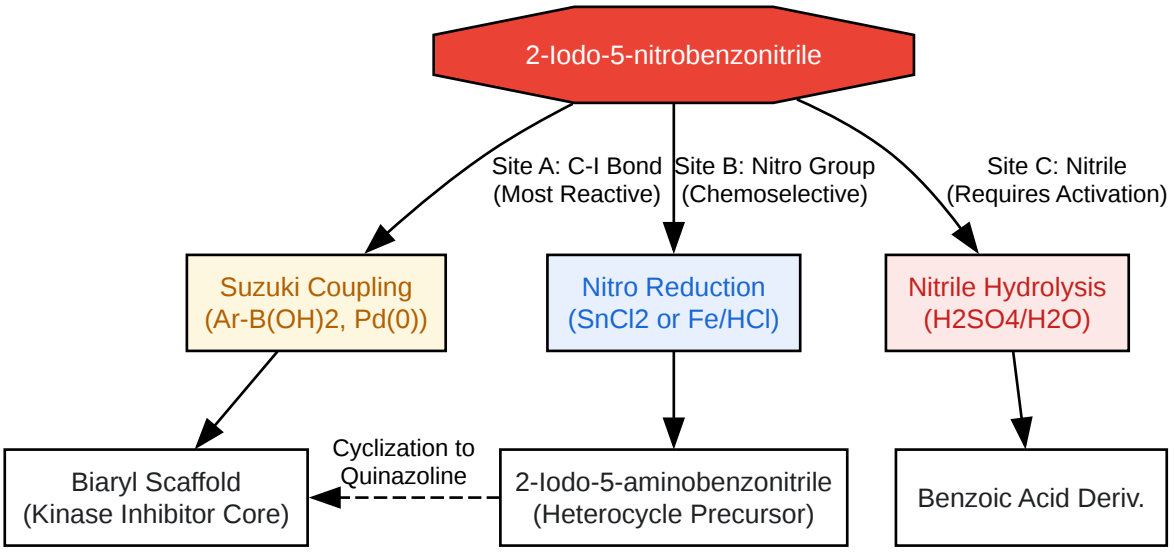
Miyaura, Sonogashira, and Heck couplings. It reacts significantly faster than corresponding bromides or chlorides, allowing for selective coupling even in the presence of other halogens.

B. The Nitro Group (-NO_2)

- Reactivity: Intermediate (Redox active).
- Mechanism: Reduction to amine (-NH_2).
- Application: Reduction (using Fe/HCl, $SnCl_2$, or H_2/Pd) yields the aniline derivative. This unmasks a nucleophile (ortho to the nitrile), enabling rapid cyclization to form quinazolines or benzimidazoles.

C. The Nitrile Group (-CN)[4]

- Reactivity: Lowest (under neutral conditions).
- Mechanism: Hydrolysis or Nucleophilic addition.
- Application: Can be hydrolyzed to a carboxylic acid/amide or converted to a tetrazole via azide cycloaddition. In the presence of an adjacent amine (post-nitro reduction), the nitrile carbon becomes the electrophilic center for ring closure.



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Figure 2: Divergent reactivity map illustrating the orthogonal functionalization logic.

Experimental Protocols

Protocol 1: Nitration of 2-Iodobenzonitrile [1]

This method is preferred for generating the scaffold from basic starting materials.

- Preparation: In a round-bottom flask, prepare a mixture of concentrated nitric acid (HNO_3, 100%, 2.8 mL) and concentrated sulfuric acid (H_2SO_4, 98%, 3.9 mL).
- Addition: Add 2-iodobenzonitrile (6.87 g, 30.0 mmol) to the acid mixture.
- Reaction: Heat the mixture to 75 °C and stir for 12 hours. The electron-withdrawing nitrile group deactivates the ring, necessitating elevated temperatures compared to standard toluene nitration.
- Work-up: Pour the reaction mixture onto crushed ice (approx. 100 g). The product will precipitate as a solid.[2]
- Isolation: Filter the solid, wash copiously with cold water to remove residual acid.[2]
- Purification: Recrystallize from hot ethanol to afford **2-iodo-5-nitrobenzonitrile** as pale yellow crystals.

Protocol 2: Suzuki-Miyaura Coupling (General Procedure)

This protocol demonstrates the activation of the C-I bond.

- Setup: Charge a reaction vial with **2-iodo-5-nitrobenzonitrile** (1.0 equiv), Aryl boronic acid (1.2 equiv), and K_2CO_3 (2.0 equiv).
- Catalyst: Add $Pd(PPh_3)_4$ (3-5 mol%).
- Solvent: Add degassed Dioxane/Water (4:1 ratio).
- Reaction: Heat to 80-90 °C under an inert atmosphere (N_2 or Ar) for 4-6 hours.

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- Note: The reaction is typically faster than bromo-analogs. Monitor by TLC or LCMS.

- Work-up: Dilute with ethyl acetate, wash with water and brine. Dry over $MgSO_4$ and concentrate.

Applications in Drug Discovery

The **2-iodo-5-nitrobenzonitrile** scaffold is a "privileged structure" for synthesizing Quinazoline-based Kinase Inhibitors (e.g., EGFR inhibitors like Gefitinib analogs).

Mechanism of Scaffold Utility:

- Step 1 (Suzuki): The iodine is replaced with an aromatic tail (e.g., a substituted aniline or phenol equivalent) to establish binding affinity in the kinase ATP pocket.

- Step 2 (Reduction): The nitro group is reduced to an amine.[3]

- Step 3 (Cyclization): The newly formed amine attacks the nitrile carbon (often with the aid of formamide or an orthoformate) to close the pyrimidine ring, forming the quinazoline core.

This "Build-Couple-Cyclize" strategy allows for late-stage diversification of the inhibitor library.

Safety & Handling

- Hazards: As a nitro-aromatic compound, it carries risks of explosion if heated under confinement or subjected to high-energy shock. It is also a skin and eye irritant.

- Storage: Store in a cool, dry place away from light. The C-I bond can be light-sensitive over long periods.

- Waste: Dispose of as hazardous organic waste containing halogens and nitrogen.

References

- Knochel, P. (2008). New Functionalized Grignard Reagents and their Applications in Amination Reactions. Dissertation, Ludwig-Maximilians-Universität München. (Page 153, Synthesis of Compound 65c).[1]

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- BenchChem. (2025).[2][4][5] Technical Support Center: Synthesis of 2-Amino-5-nitrobenzoic Acid. (Reference for general nitration/amination workflows).
- PubChem. (2025).[6][7] 2-Amino-5-nitrobenzonitrile (Compound Summary). National Library of Medicine.

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- 1. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. 5-Nitro-2-phenoxybenzonitrile | C13H8N2O3 | CID 514846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-アミノ-5-ニトロベンゾニトリル 95% | Sigma-Aldrich [sigmaaldrich.com]
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